

In-Depth Technical Guide: 1,2-Diphenoxyethane (CAS 104-66-5)

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Compound of Interest

Compound Name: 1,2-Diphenoxyethane

Cat. No.: B093615

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,2-Diphenoxyethane** (CAS 104-66-5), a versatile organic compound. It details its chemical and physical properties, outlines established synthesis and purification protocols, and summarizes its primary industrial and research applications. This document is intended to serve as a foundational resource for professionals in chemistry and drug development, offering a consolidated source of technical data and experimental methodologies. While **1,2-Diphenoxyethane** is a valuable synthetic intermediate, it is important to note that as of the current literature, there is no significant evidence of its direct involvement in biological signaling pathways.

Chemical and Physical Properties

1,2-Diphenoxyethane, also known as ethylene glycol diphenyl ether, is a white to off-white crystalline solid at room temperature. It is characterized by two phenoxy groups linked by an ethylene bridge. This structure imparts a high degree of thermal stability and compatibility with a range of organic materials. The compound is practically insoluble in water but exhibits good solubility in various organic solvents, including ethanol, acetone, chloroform, and methanol.

Table 1: Physical and Chemical Properties of **1,2-Diphenoxyethane**

Property	Value	Reference(s)
CAS Number	104-66-5	
Molecular Formula	C ₁₄ H ₁₄ O ₂	
Molecular Weight	214.26 g/mol	
Appearance	White to off-white crystalline solid/powder	
Melting Point	94-96 °C	
Boiling Point	185 °C at 12 mmHg; ~300-341.6 °C at 760 mmHg	
Density	~1.08 g/cm ³	
Flash Point	139.4 °C	
Water Solubility	22 mg/L at 25°C	
Solubility	Soluble in ethanol, acetone, chloroform, methanol (slightly)	
Vapor Pressure	0.000158 mmHg at 25°C	

Synthesis and Purification

The most common and industrially significant method for synthesizing **1,2-Diphenoxyethane** is through a variation of the Williamson ether synthesis. This typically involves the reaction of a phenoxide salt with a 1,2-dihaloethane or the reaction of phenol with a 1,2-dihaloethane in the presence of a base.

Experimental Protocol: Williamson Ether Synthesis

This protocol describes a common laboratory-scale synthesis of **1,2-Diphenoxyethane**.

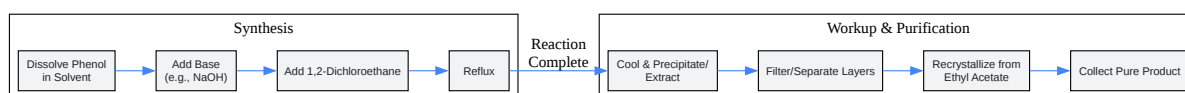
Materials:

- Phenol

- 1,2-Dichloroethane or 1,2-Dibromoethane
- Sodium hydroxide (NaOH) or Potassium carbonate (K₂CO₃)
- Solvent (e.g., water, ethanol, or a phase-transfer catalyst system)
- Ethyl acetate (for recrystallization)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve phenol in the chosen solvent.
- **Base Addition:** Add a stoichiometric equivalent of a base, such as sodium hydroxide or potassium carbonate, to the flask to generate the phenoxide nucleophile.
- **Addition of Dihaloethane:** Slowly add 1,2-dichloroethane or 1,2-dibromoethane to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If a solid precipitates, it can be collected by filtration. Otherwise, the mixture is poured into water and extracted with an organic solvent like diethyl ether or dichloromethane.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent, such as ethyl acetate or ethanol, to yield pure **1,2-Diphenoxyethane** as a white crystalline solid.



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Caption: General workflow for the synthesis and purification of **1,2-Diphenoxyethane**.

Spectroscopic Data

Characterization of **1,2-Diphenoxyethane** is typically performed using standard spectroscopic techniques.

Table 2: Spectroscopic Data for **1,2-Diphenoxyethane**

Technique	Key Features and Observations
¹ H NMR	Signals corresponding to the aromatic protons of the two phenyl rings and a characteristic singlet for the four equivalent protons of the ethylene bridge (-O-CH ₂ -CH ₂ -O-).
¹³ C NMR	Resonances for the aromatic carbons and a single peak for the two equivalent carbons of the ethylene bridge.
FTIR	Characteristic peaks for C-O-C ether stretching, aromatic C-H stretching, and aromatic C=C bending vibrations.
Mass Spec	The molecular ion peak (M ⁺) corresponding to the molecular weight of 214.26 g/mol, along with characteristic fragmentation patterns.

Applications

1,2-Diphenoxyethane has a range of industrial and research applications stemming from its stable chemical structure.

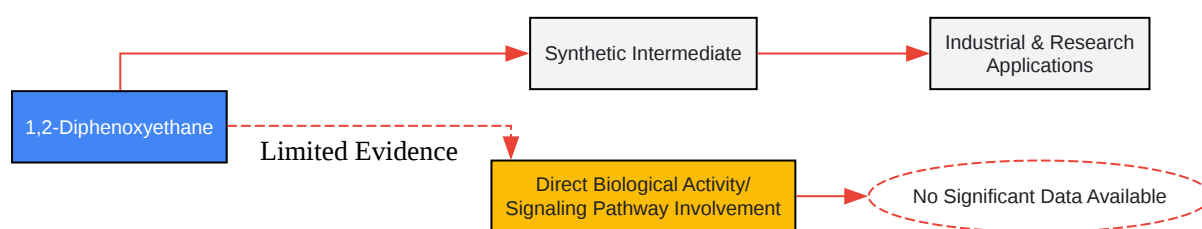
- **Sensitizer for Thermal Paper:** A primary application is as a sensitizer in the production of thermal paper. It facilitates the color-forming reaction between the leuco dye and the developer upon heating.
- **Chemical Intermediate:** It serves as a precursor in the synthesis of various organic compounds, including phenoxy resins used in coatings and adhesives, as well as in the

preparation of pharmaceuticals and agrochemicals.

- **Solvent and Plasticizer:** Due to its high boiling point and stability, it is used as a high-temperature solvent and a plasticizer in the polymer industry.
- **Coupling Agent:** It can act as a coupling agent to improve the adhesion of coatings and adhesives to various substrates.
- **Research Applications:** In a research context, it is used in the development of activatable delivery compounds containing drugs or detectable moieties linked by singlet oxygen-labile linkers.

Biological Activity and Signaling Pathways

A thorough review of the existing scientific literature reveals a significant lack of information regarding the direct biological activity of **1,2-Diphenoxyethane**. There are no published studies that indicate its involvement in specific cellular signaling pathways. Its use in the pharmaceutical field is primarily as a synthetic intermediate for the creation of other active molecules. The toxicological data available is limited, suggesting low acute toxicity, though it may cause mild irritation upon prolonged exposure.



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